

Application of α -Guanosine in Aptamer Selection and Development: A Guide for Researchers

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Compound of Interest

Compound Name: *alpha-Guanosine*

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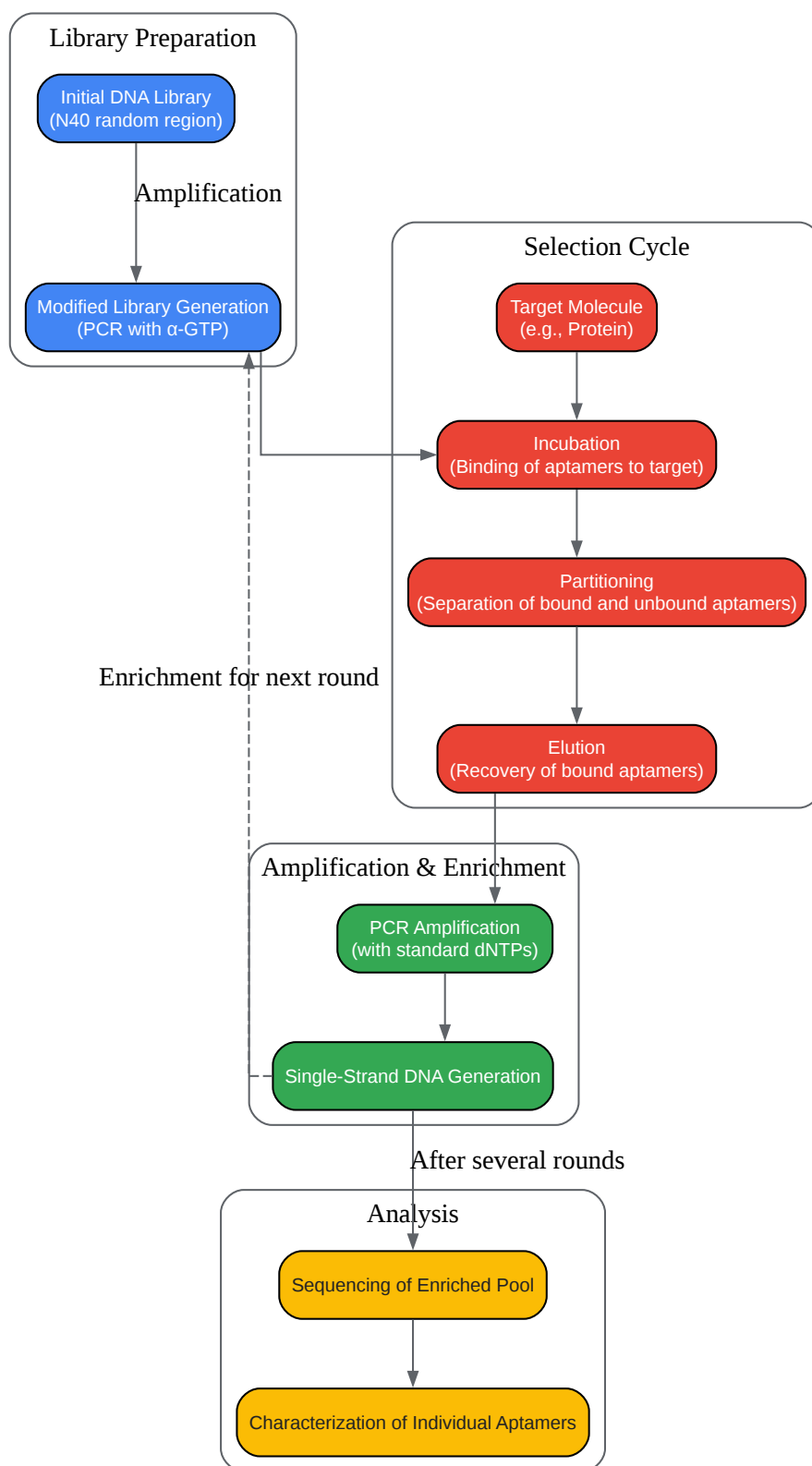
Introduction

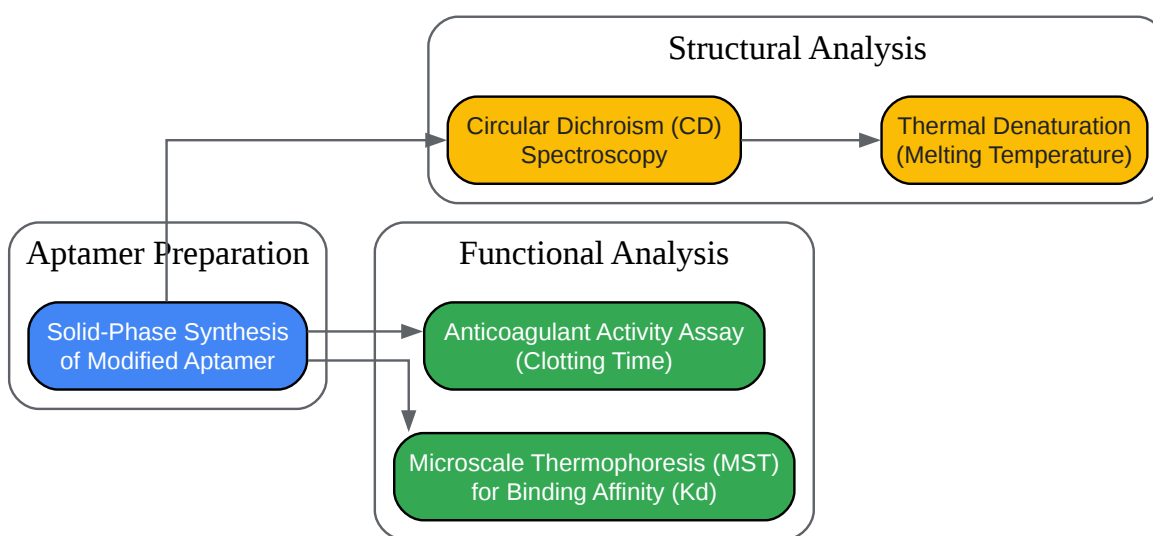
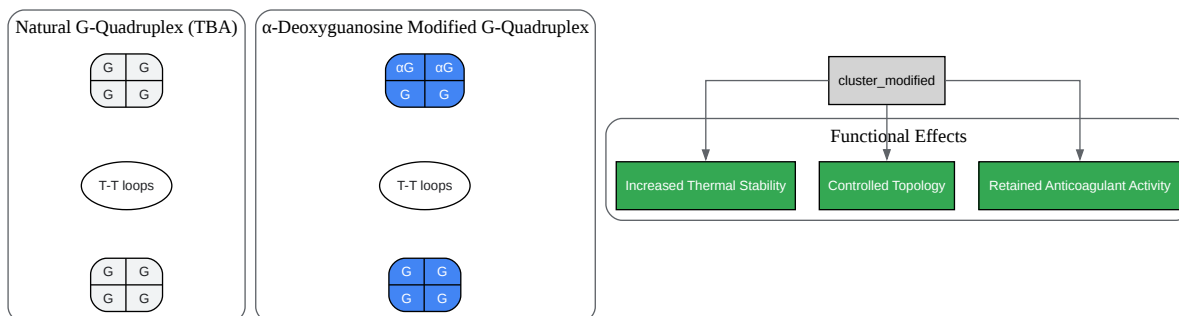
The modification of nucleic acid aptamers with non-natural nucleotides is a powerful strategy to enhance their structural stability, resistance to nucleases, and binding affinity. Among these modifications, the incorporation of α -anomeric nucleotides, such as α -guanosine, offers a unique approach to modulate the three-dimensional structure of aptamers, particularly those with G-quadruplex motifs. This document provides detailed application notes and protocols on the use of α -guanosine in the development and characterization of aptamers. While the direct selection of aptamers from a library containing α -guanosine via SELEX (Systematic Evolution of Ligands by Exponential Enrichment) is a developing area, this guide presents a proposed protocol based on established methodologies for modified aptamers. Furthermore, it details the well-documented post-SELEX modification of a thrombin-binding aptamer with α -deoxyguanosine, offering insights into the characterization and functional impact of this modification.

I. Proposed Protocol for SELEX with α -Guanosine Triphosphate

The following is a theoretical protocol for the selection of aptamers containing α -guanosine. The critical step, the enzymatic incorporation of α -guanosine triphosphate, would require empirical validation to identify a suitable polymerase and optimal reaction conditions.

Experimental Workflow for Proposed α -Guanosine SELEX





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